Technical Monograph: Calcium Green-5N Dissociation Kinetics & Application Protocols

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Compound of Interest

Compound Name:	*CalciGreen-5N, AM*
CAS No.:	*216699-33-1*
Cat. No.:	*B1147952*

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Executive Summary

Calcium Green-5N (CaGreen-5N) is a low-affinity, visible-light-excitable calcium indicator designed specifically for quantifying high-concentration calcium dynamics. Unlike its high-affinity counterpart Calcium Green-1 (

), CaGreen-5N exhibits a dissociation constant (

) of approximately 14

M in cell-free buffer systems. This physicochemical profile renders it insensitive to resting cytosolic calcium levels (

), thereby maximizing its dynamic range for detecting massive calcium spikes, measuring sarcoplasmic reticulum (SR) loads, or monitoring calcium in tissues with high buffering capacity.

This guide provides a rigorous technical analysis of the CaGreen-5N

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, the environmental factors governing its binding kinetics, and a self-validating protocol for empirical calibration.

Physicochemical Profile

CaGreen-5N is a BAPTA-based fluorophore conjugated to a fluorescein-like chromophore. Its fluorescence intensity increases significantly upon calcium binding without a spectral shift, classifying it as a non-ratiometric (single wavelength) indicator.

Spectral & Kinetic Specifications

Parameter	Value / Characteristic	Notes
Dissociation Constant ( )	~14 M	Measured at 22°C, pH 7.2, Mg-free.
Excitation Max	506 nm	Compatible with 488 nm Argon laser lines.[1][2]
Emission Max	531 nm	Detectable via standard FITC/GFP filters.
Fluorescence Enhancement	~14-fold to 40-fold	Highly dependent on buffer ionic strength.
Magnesium Affinity	Low (~5 mM)	Minimal interference from physiological .
Stoichiometry	1:1	Simple Langmuir isotherm binding model.

The "5N" Low-Affinity Mechanism

The "5N" designation in calcium indicators (e.g., Fluo-5N, Rhod-5N) typically denotes a modification to the BAPTA chelating moiety—often the introduction of nitro groups or other electron-withdrawing substituents—that destabilizes the calcium-chelator complex. This increases the

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(dissociation rate), raising the

and allowing the dye to reversibly bind calcium only at higher concentrations.

The Dissociation Constant ( ): A Deep Dive

The

is not a static number; it is a thermodynamic equilibrium constant sensitive to the microenvironment. For CaGreen-5N, the widely cited value of 14

M serves as a baseline for in vitro calibration buffers. However, researchers must account for the following variables:

Environmental Dependencies[3]

- Temperature: The

  of BAPTA-based indicators is temperature-dependent.[3][4][5][6] While specific coefficients for CaGreen-5N are rarely published, general BAPTA thermodynamics suggest a slight decrease in affinity (higher

) as temperature increases from 22°C to 37°C. Action: Calibrate at your experimental temperature.

- pH Sensitivity: The fluorescence of fluorescein derivatives is pH-sensitive. Acidification (pH < 6.5) can quench fluorescence independent of calcium binding, while also altering the protonation state of the BAPTA carboxyl groups, effectively shifting the apparent

  .

- Protein Binding:In situ (intracellular) environments often show a different apparent

  compared to cell-free buffers due to cytoplasmic viscosity and non-specific protein binding. Early characterization in neurons suggested an in situ affinity closer to 4.3

  M, significantly tighter than the in vitro standard.

Comparative Affinity Table

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Indicator	( )	Primary Application
Calcium Green-1	~190 nM	Cytosolic resting levels; small transients.[7]
Calcium Green-5N	~14 M	SR/ER load; neuronal spikes; excitotoxicity.
Fluo-5N	~90 M	Extremely high loads; compartmental analysis.
Oregon Green 488 BAPTA-5N	~20 M	Similar to CaGreen-5N but with lower (less pH sensitive).

Experimental Methodology: Determination of

To ensure scientific integrity, you must determine the

empirically using a reciprocal dilution method. This protocol uses the Grynkiewicz Equation for single-wavelength indicators.

The Grynkiewicz Equation

For non-ratiometric dyes:

Where:

- : Fluorescence intensity of the sample.[1][5][7][8][9][10]
- : Fluorescence at zero calcium (excess EGTA).
- : Fluorescence at saturating calcium (excess).

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Reagents & Setup

- Zero Ca Buffer: 10 mM EGTA, 100 mM KCl, 10 mM MOPS (pH 7.2).
- High Ca Buffer: 10 mM Ca-EGTA, 100 mM KCl, 10 mM MOPS (pH 7.2).
- Indicator: CaGreen-5N (Salt form for cuvette/plate reader, AM form for cells).
- Readout: Fluorometer (Ex 488nm / Em 530nm).

Step-by-Step Calibration Workflow

The following diagram illustrates the logical flow of the calibration experiment to ensure data validity.

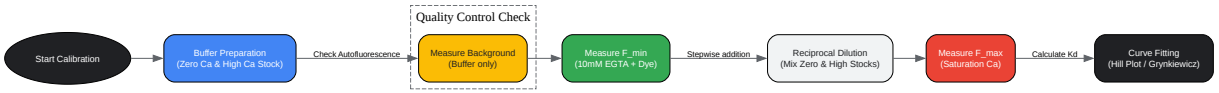

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Figure 1: Reciprocal dilution workflow for accurate Kd determination. By mixing precise ratios of Zero-Ca and High-Ca buffers containing equal dye concentrations, one avoids pipetting errors associated with adding small volumes of calcium.

Protocol Execution

- Prepare Stocks: Prepare "Zero Ca" and "High Ca" buffers. Ensure exact pH matching (pH 7.20).
- Dye Addition: Add CaGreen-5N to both buffers to a final concentration of 1-5

  M. It is critical that dye concentration is identical in both solutions to prevent dilution artifacts.
- Measurement 1 (

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): Measure fluorescence of the Zero Ca solution.

- Titration: Remove a volume of Zero Ca solution and replace it with an equal volume of High Ca solution. This changes

  without changing dye concentration.

  - Note: Use a calculator (e.g., MaxChelator) to determine the exact Free Ca at each mix ratio, accounting for temperature and ionic strength.

- Measurement 2...N: Repeat the exchange to generate 10-12 data points spanning 0.1

  M to 1 mM

  .

- Measurement Final (

  ): Measure the pure High Ca solution.

Mechanism of Action

Understanding the binding equilibrium is essential for interpreting kinetics. CaGreen-5N operates on a dynamic equilibrium where the "Low Affinity" characteristic implies a high dissociation rate constant (

).

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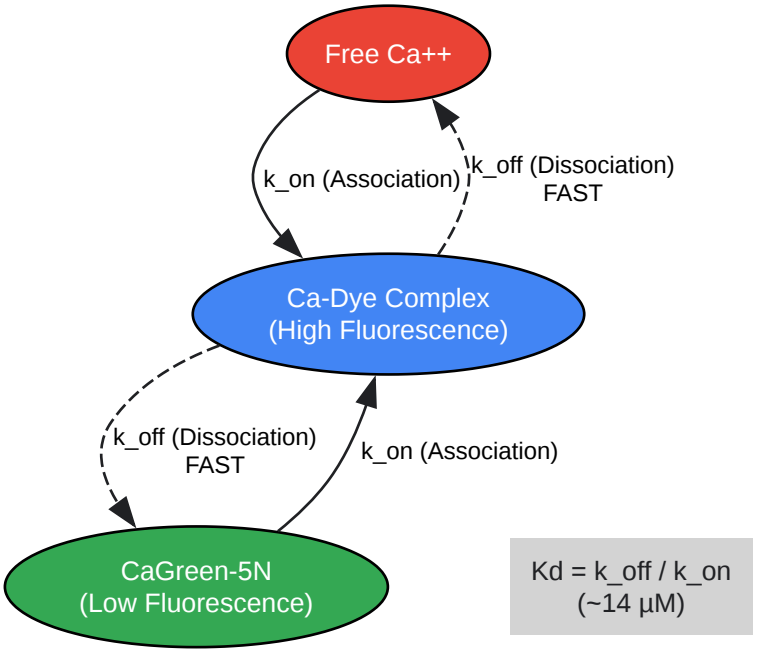

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Figure 2: Thermodynamic equilibrium of CaGreen-5N. The high Kd is driven by a rapid dissociation rate (k_off), preventing saturation at resting calcium levels.

Applications & Interpretation

Neuronal Spike Trains

Because CaGreen-5N does not saturate until calcium levels approach ~100

M, it is ideal for resolving individual spikes in high-frequency trains where high-affinity dyes (like Fluo-4) would plateau (saturate) immediately.

Sarcoplasmic Reticulum (SR) Loading

To measure intra-SR calcium, cells are permeabilized or loaded with the AM ester, and the dye accumulates in organelles. The high intra-SR calcium (hundreds of

M) requires a low-affinity probe like CaGreen-5N to provide a readable dynamic range.

Determining Free Calcium

Once

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,

,

, and

are known, use the rearranged equation to solve for Calcium:

Warning: Do not use this equation if

is close to

(saturation) or

(noise), as mathematical errors amplify asymptotically.

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